

Cellular Targets of (Rac)-Etavopivat Beyond Pyruvate Kinase: An In-depth Technical Guide

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Compound of Interest

Compound Name: (Rac)-Etavopivat

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Abstract

(Rac)-Etavopivat (also known as AG-946 or tebapivat) is a novel, orally bioavailable, allosteric activator of the red blood cell isoform of pyruvate kinase (PKR). Its primary mechanism of action is to enhance the activity of PKR, leading to increased ATP production and decreased 2,3-diphosphoglycerate (2,3-DPG) levels in erythrocytes. This modulation of red blood cell metabolism is being investigated as a therapeutic strategy for hemolytic anemias, such as sickle cell disease and thalassemia. While the on-target effects of Etavopivat are well-characterized, a comprehensive understanding of its cellular targets beyond pyruvate kinase is crucial for a complete safety and efficacy profile. This technical guide synthesizes the available information on the selectivity of Etavopivat, discusses potential off-target considerations by examining a related molecule, and outlines the experimental approaches used to determine drug selectivity.

Introduction to (Rac)-Etavopivat and Pyruvate Kinase Activation

(Rac)-Etavopivat is a potent, selective, once-daily, orally bioavailable activator of the red blood cell pyruvate kinase isozyme.[1] Pyruvate kinase is a key enzyme in the glycolytic pathway, catalyzing the final step of glycolysis: the conversion of phosphoenolpyruvate (PEP) to pyruvate with the concurrent production of ATP. In red blood cells, the activity of the PKR isoform is critical for maintaining cellular energy homeostasis and regulating hemoglobin's affinity for oxygen via the synthesis of 2,3-DPG.

In certain hemolytic anemias, such as sickle cell disease, red blood cells are under increased metabolic stress. Activation of PKR by Etavopivat is intended to counter this by:

- Increasing ATP levels: Providing more energy to maintain red blood cell membrane integrity and function.
- Decreasing 2,3-DPG levels: Increasing hemoglobin's affinity for oxygen, which can reduce the polymerization of sickle hemoglobin.

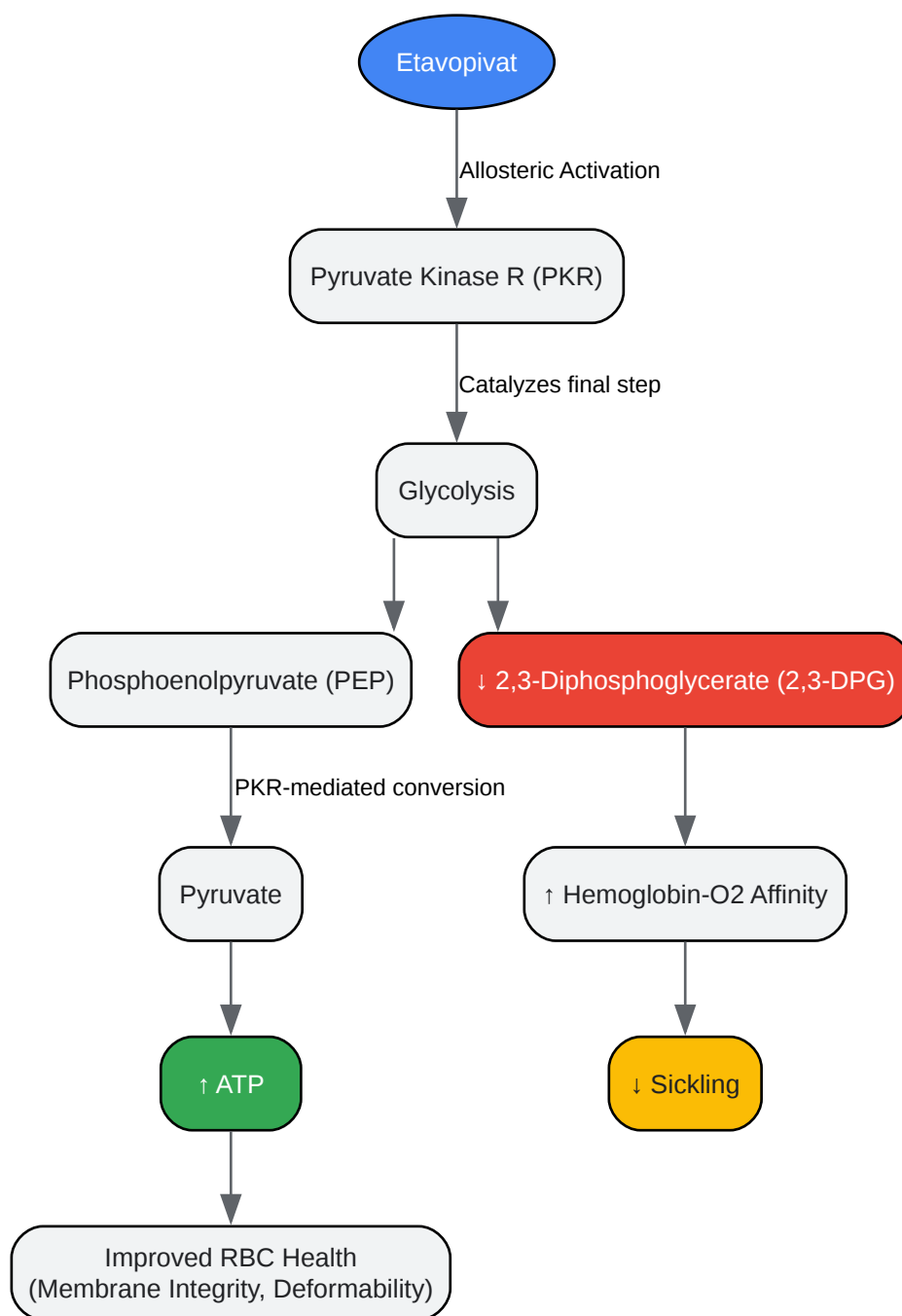
Clinical and preclinical studies have demonstrated that Etavopivat effectively modulates these pathways, leading to improvements in hematological parameters.[1]

On-Target Activity of (Rac)-Etavopivat

The primary cellular target of **(Rac)-Etavopivat** is the red blood cell isoform of pyruvate kinase (PKR). It acts as an allosteric activator, binding to a site on the enzyme distinct from the active site to enhance its catalytic activity.

Mechanism of Action at Pyruvate Kinase

The activation of PKR by Etavopivat leads to a cascade of downstream effects within the red blood cell, as illustrated in the signaling pathway diagram below.



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Figure 1: On-target signaling pathway of **(Rac)-Etavopivat**.

Quantitative On-Target Effects

The following table summarizes the key on-target pharmacodynamic effects of Etavopivat observed in clinical trials.

Parameter	Effect	Study Population	Notes
2,3-Diphosphoglycerate (2,3-DPG)	Decrease	Healthy Volunteers & Sickle Cell Disease Patients	Dose-dependent decrease observed.[2]
Adenosine Triphosphate (ATP)	Increase	Healthy Volunteers & Sickle Cell Disease Patients	Dose-dependent increase observed.[2]
Hemoglobin-Oxygen Affinity	Increase	Healthy Volunteers & Sickle Cell Disease Patients	A direct consequence of reduced 2,3-DPG levels.[2]
Hemoglobin Levels	Increase	Sickle Cell Disease Patients	Sustained increases observed over 12 weeks of treatment.
Markers of Hemolysis	Decrease	Sickle Cell Disease Patients	Reduction in bilirubin and lactate dehydrogenase.

Cellular Targets Beyond Pyruvate Kinase: The Off-Target Profile

A critical aspect of drug development is the characterization of a compound's selectivity—its ability to interact with its intended target while avoiding interactions with other cellular components. Off-target interactions can lead to unexpected side effects or toxicities.

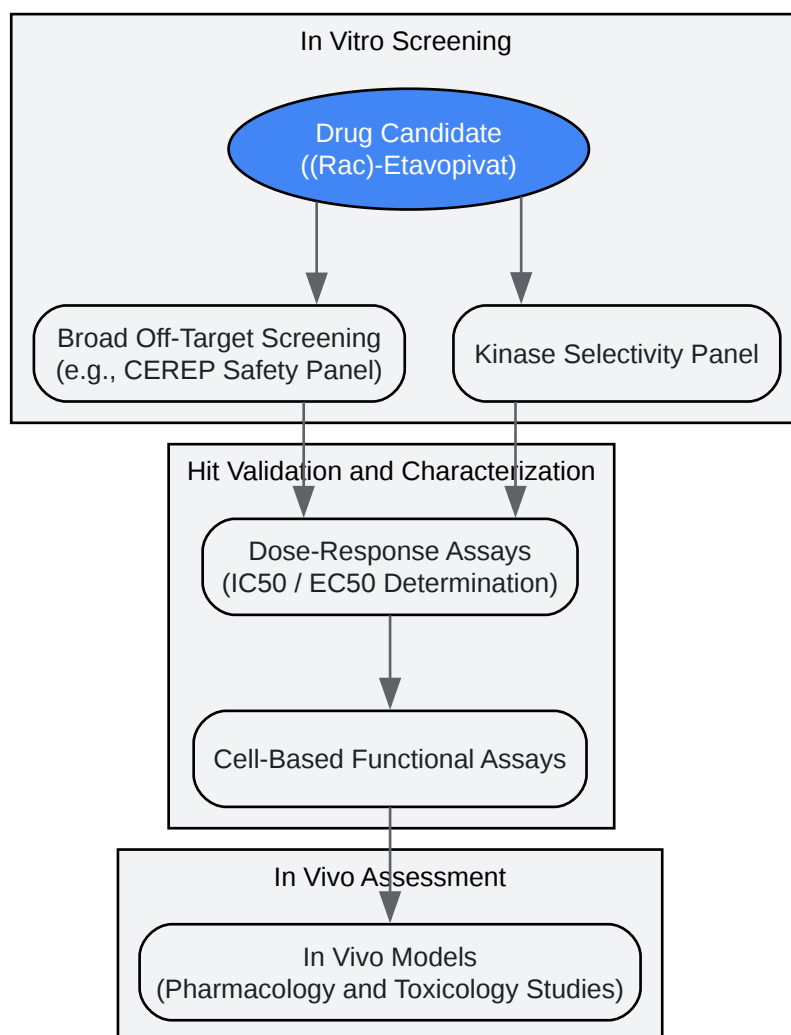
Publicly Available Information on Etavopivat's Selectivity

Publicly available data on the comprehensive off-target profiling of **(Rac)-Etavopivat** is limited. While described as a "selective" activator of PKR, detailed results from broad screening panels (such as a CEREP safety panel) or extensive kinase selectivity assays have not been published.

One publication on the structure-based design of AG-946 (Etavopivat) mentions that the molecule was engineered to have a pseudo-C₂-symmetry that matches its allosteric binding site on the PK enzyme. This design reportedly increased its potency towards PKR while reducing activity against off-targets that were observed with the original scaffold. However, the specific off-targets of the initial scaffold were not disclosed.

Experimental Protocols for Assessing Off-Target Effects

The following diagram outlines a typical workflow for assessing the off-target profile of a drug candidate.



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Figure 2: Experimental workflow for off-target profiling.

Detailed Methodologies:

- **Broad Off-Target Screening** (e.g., Eurofins CEREP Safety Panel): These panels typically involve a large number of radioligand binding assays and enzyme activity assays to assess a compound's interaction with a wide range of G-protein coupled receptors (GPCRs), ion channels, transporters, and enzymes. A standard concentration of the test compound is screened against these targets, and significant inhibition or activation is flagged for further investigation.
- **Kinase Selectivity Panels**: Given that kinases are a large family of structurally related enzymes, it is crucial to assess the selectivity of kinase-targeted drugs. These panels measure the inhibitory activity of a compound against a broad array of kinases, typically in ATP-competitive binding or functional assays.
- **Dose-Response Assays**: For any "hits" identified in the initial screens, dose-response studies are conducted to determine the potency of the off-target interaction (e.g., IC50 or EC50 values).
- **Cell-Based Functional Assays**: These assays are used to confirm whether an observed in vitro binding or enzymatic activity translates into a functional effect in a cellular context.
- **In Vivo Models**: Ultimately, the relevance of any identified off-target activity is assessed in preclinical animal models through pharmacology and toxicology studies.

A Case Study in PKR Activator Off-Target Effects: Mitapivat

In the absence of detailed public data for Etavopivat, examining the off-target profile of a structurally and functionally related molecule, mitapivat, can provide insights into potential class-wide effects of PKR activators. Mitapivat is also an allosteric activator of PKR.

Known Off-Target Activity of Mitapivat

Mitapivat has been identified as a mild-to-moderate inhibitor of the aromatase enzyme. Aromatase is a key enzyme in the biosynthesis of estrogens. This off-target effect has potential implications for long-term treatment.

Adverse Events Potentially Linked to Off-Target Effects

Real-world data from the FDA Adverse Event Reporting System (FAERS) for mitapivat have highlighted several adverse events that warrant further investigation, although a direct causal link to specific off-target interactions has not been definitively established.

Adverse Event	Reporting Odds Ratio (ROR)	Notes
Pulmonary Hypertension	16.50	A serious, unlabelled event.
Vulvovaginal Dryness	38.39	Suggests potential effects on hormonal regulation in women.
Menstrual Disorder	16.86	Further supports potential hormonal effects.
Ocular Icterus	76.90	May be related to an interplay between hemolysis and liver function.
Jaundice	29.89	Similar to ocular icterus, may involve liver susceptibility.
Blood Iron Increased	397.67	Suggests potential disturbances in iron metabolism.
Iron Overload	153.86	May be a complex interaction with the underlying disease.

Note: The Reporting Odds Ratio (ROR) is a measure of disproportionality in pharmacovigilance databases and does not in itself prove causation.

Conclusion

(Rac)-Etavopivat is a promising therapeutic agent with a well-defined on-target mechanism of action focused on the activation of pyruvate kinase R. While it is described as a selective molecule, and its design was optimized to reduce off-target activity, detailed public data on its comprehensive off-target profile are currently lacking. The examination of a related PKR

activator, mitapivat, reveals a known off-target interaction with the aromatase enzyme and highlights several adverse events that may warrant further investigation for potential class-wide effects.

For a complete understanding of the therapeutic window and potential risks associated with **(Rac)-Etavopivat**, further disclosure of its performance in broad off-target screening panels and kinase selectivity assays would be highly valuable to the scientific and drug development community. Continuous pharmacovigilance and further mechanistic studies will be essential to fully elucidate the complete cellular interaction profile of this novel class of therapeutics.

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